

Overcoming solubility issues of Muskone in aqueous buffers

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Compound of Interest

Compound Name: Muskone

Cat. No.: B1676871

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Technical Support Center: Muskone Solubilization

This guide provides researchers, scientists, and drug development professionals with troubleshooting strategies and frequently asked questions (FAQs) to overcome solubility challenges with **Muskone** in aqueous buffers.

Frequently Asked Questions (FAQs)

Q1: What is **Muskone** and what are its basic properties?

Muskone (3-methylcyclopentadecanone) is a macrocyclic ketone that is the primary contributor to the odor of deer musk.^[1] It is an oily, colorless to pale yellow liquid used extensively in perfumery and studied for various pharmacological activities.^{[2][3]} Due to its chemical structure, it is highly hydrophobic.

Q2: Why is **Muskone** poorly soluble in aqueous buffers?

Muskone's poor aqueous solubility stems from its chemical structure. It is a large, 15-membered carbon ring with a methyl group, making it a non-polar, lipophilic (fat-loving) molecule.^[1] Its high Log P value, a measure of lipophilicity, confirms its preference for non-polar environments over water.^[4] Molecules like **Muskone** are very slightly soluble in water and miscible with alcohols like ethanol.

Physicochemical Properties of **Muskone**

Property	Value	Reference
Molecular Formula	C₁₆H₃₀O	
Molecular Weight	238.41 g/mol	
Appearance	Colorless to pale yellow oily liquid	
Log P	6.2 - 6.6	
Water Solubility	Very slightly soluble	
Boiling Point	328-329 °C	

| Organic Solvent Solubility | Very soluble in ethanol, ether, and acetone | |

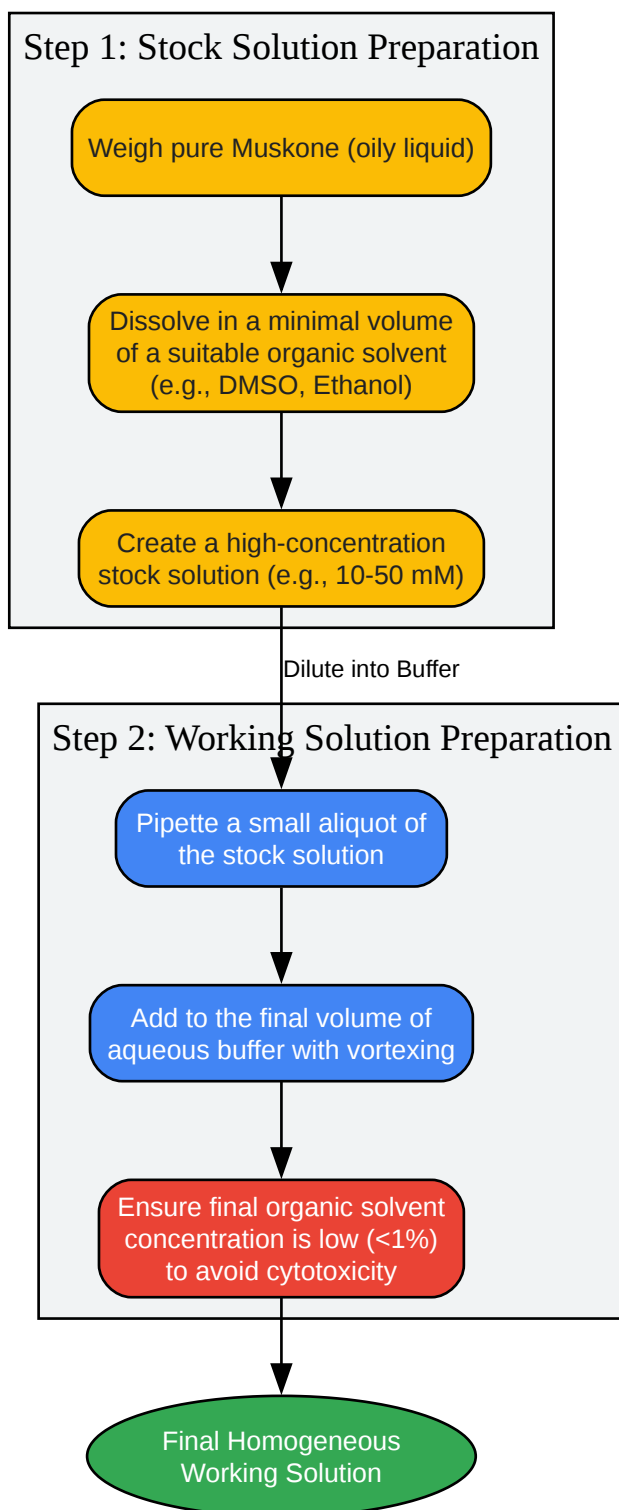
Troubleshooting Guide: Enhancing Muskone Solubility

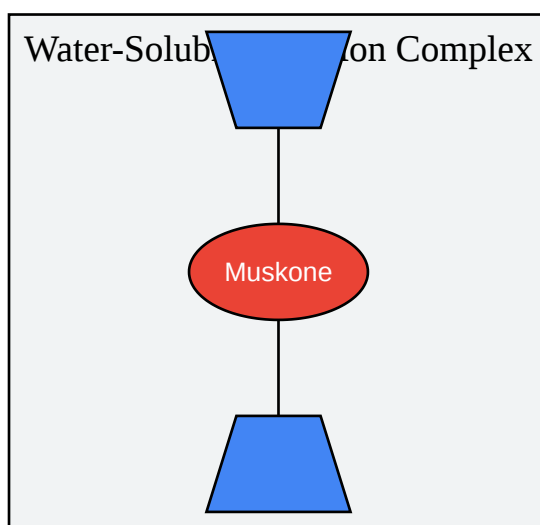
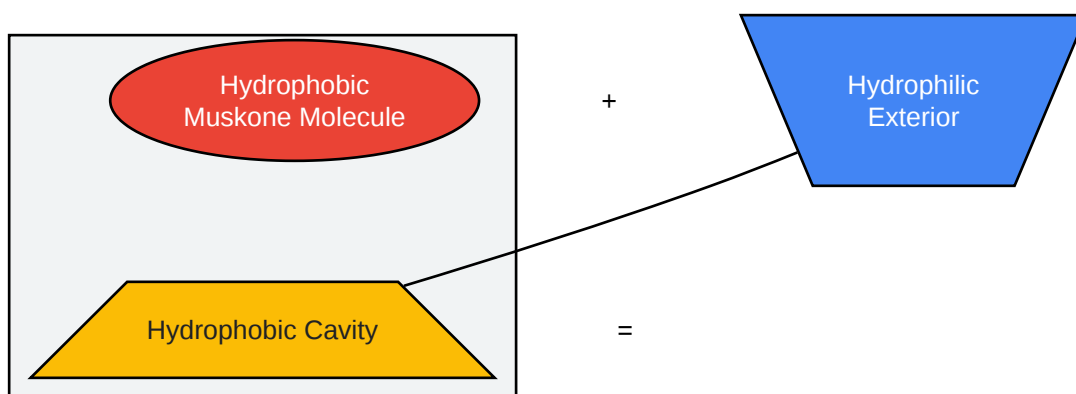
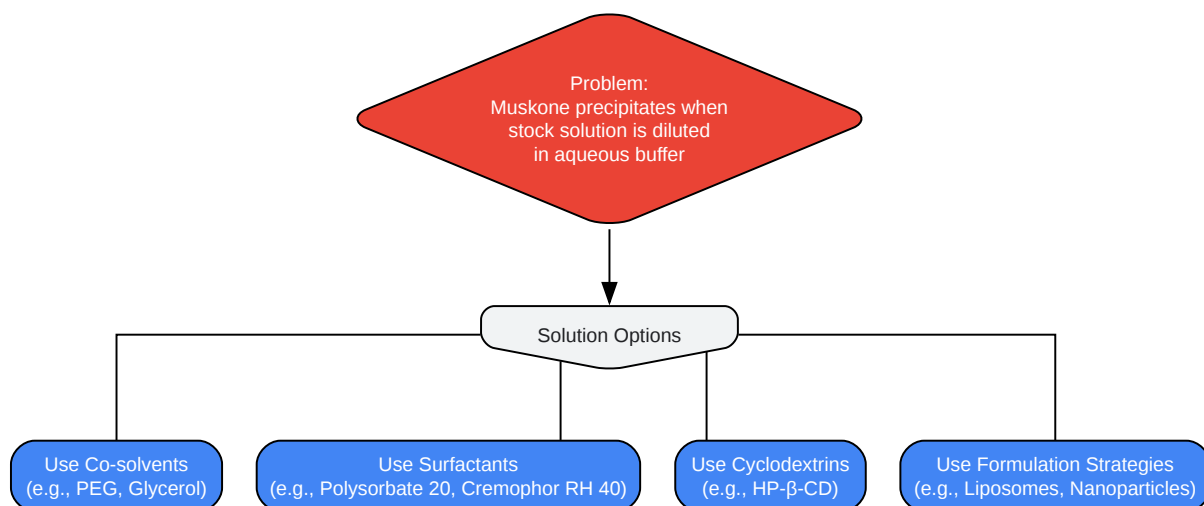
This section details various methods to improve the dissolution of **Muskone** in aqueous experimental media.

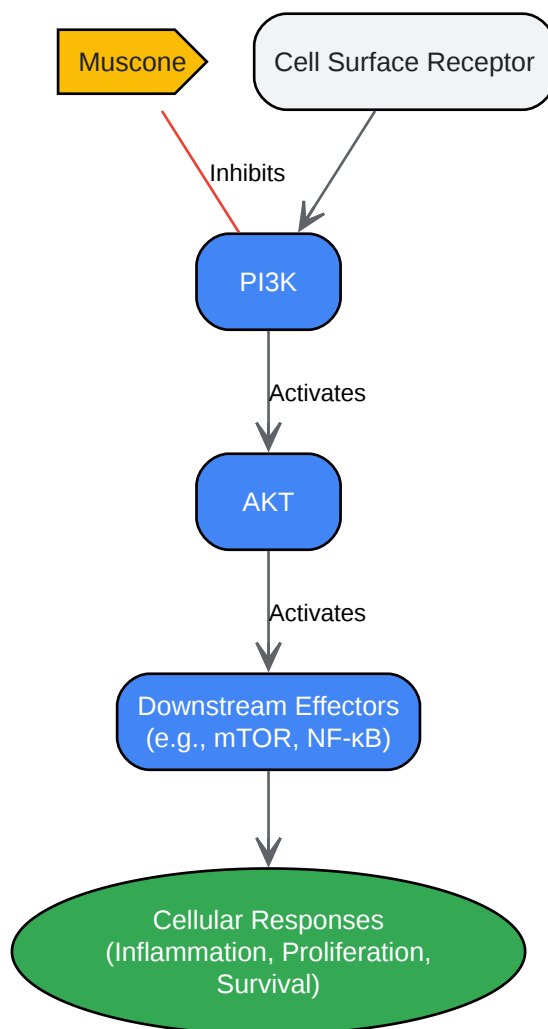
Q3: I am unable to dissolve **Muskone** directly in my phosphate-buffered saline (PBS). What should I do first?

Directly dissolving **Muskone** in aqueous buffers is not feasible due to its hydrophobicity. The standard approach is to first prepare a concentrated stock solution in a water-miscible organic solvent and then dilute this stock solution into your aqueous buffer.

Workflow for Preparing a **Muskone** Working Solution







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References

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- 2. Muskone | C16H30O | CID 10947 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. guidechem.com [guidechem.com]
- 4. ScenTree - Muscone® (CAS N° 541-91-3) [scentree.co]

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